Citronitrile CAS number and molecular structure

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Compound of Interest

Compound Name: *Citronitrile*

Cat. No.: *B7821296*

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An In-depth Technical Guide to **Citronitrile** for Researchers and Scientists

This guide provides a comprehensive overview of **citronitrile**, focusing on its chemical properties, synthesis, and applications, particularly in the context of research and drug development. While the term "**citronitrile**" can refer to several related compounds, this document will primarily focus on the commercially significant aroma chemical, 3-methyl-5-phenylpent-2-enenitrile.

Chemical Identity and Molecular Structure

The name "**citronitrile**" is most commonly associated with 3-methyl-5-phenylpent-2-enenitrile. However, other structurally similar nitrile compounds derived from citronellal and geranial are also sometimes referred to by this or related names. It is crucial for researchers to verify the specific compound by its CAS number.

CAS Number: 93893-89-1[1][2] Molecular Formula: $C_{12}H_{13}N$[3][4] Synonyms: 5-Phenyl-3-methyl-2-pentenonitrile, **Citronitrile** (Symrise)[1][2]

The commercial product is typically a mixture of the (Z)- and (E)-isomers.[1]

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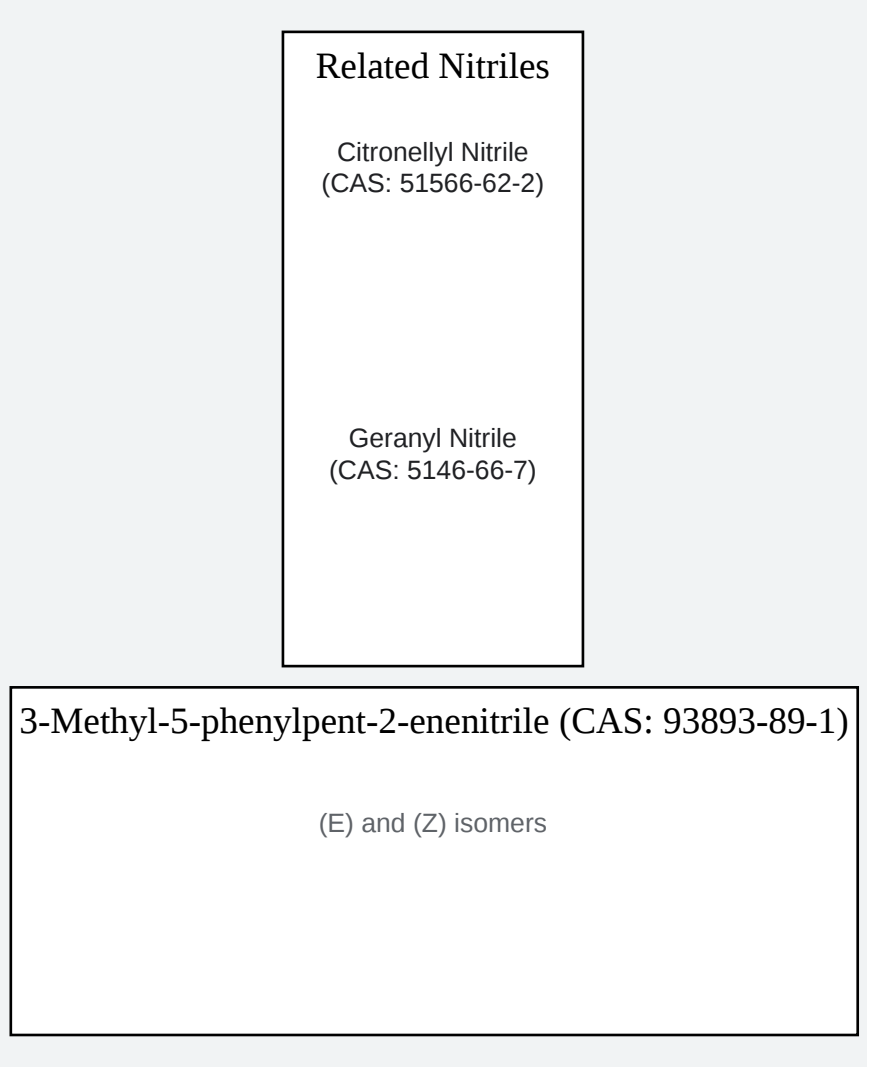

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Figure 1: Molecular structures of common "**citronitrile**s".

Physicochemical and Spectroscopic Data

Key physicochemical properties of 3-methyl-5-phenylpent-2-enenitrile are summarized below. This data is essential for experimental design and safety assessments.

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Property	Value	Reference(s)
Molecular Weight	171.24 g/mol	[3][4]
Appearance	Clear, colorless to pale yellow liquid	[4]
Boiling Point	310 °C	[4]
Flash Point	> 100 °C (> 212 °F)	[4][5]
Specific Gravity	0.968 g/cm³ at 25 °C	[3][6]
Solubility	Soluble in alcohols and fragrance bases	[4]
Vapor Pressure	0.0006 mm Hg at 25 °C	[5]

Spectroscopic Characterization

Detailed spectroscopic analysis is critical for structure confirmation and purity assessment. While specific spectra for **citronitrile** are proprietary or not readily available in public databases, the expected spectral features based on its structure are as follows:

- Infrared (IR) Spectroscopy: A sharp, strong absorption band characteristic of the nitrile (C≡N) triple bond stretch is expected around 2220-2240 cm^{-1} for an aromatic nitrile.[7]
- ^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy: The spectrum would show signals for the aromatic protons of the phenyl group, olefinic protons, and aliphatic protons of the methyl and methylene groups. Protons on the carbon adjacent to the nitrile group typically appear in the 2-3 ppm region.[8]
- ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy: The nitrile carbon atom typically resonates in the 115-120 ppm range.[8] Other signals would correspond to the carbons of the phenyl ring, the double bond, and the aliphatic chain.
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak (M+) corresponding to the molecular weight of the compound (171.24 g/mol).[9][10]

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Experimental Protocols

Representative Synthesis of 3-Methyl-5-phenylpent-2-enenitrile

The synthesis of 3-methyl-5-phenylpent-2-enenitrile can be achieved through the condensation of benzylacetone with cyanoacetic acid.[1] The following is a representative experimental protocol based on this reaction.

Materials:

- Benzylacetone
- Cyanoacetic acid
- Pyridine (anhydrous)
- Toluene (anhydrous)
- Sodium bicarbonate solution (5%)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Round-bottom flask equipped with a Dean-Stark apparatus and reflux condenser
- Magnetic stirrer and heating mantle
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- To a round-bottom flask equipped with a Dean-Stark trap, magnetic stirrer, and reflux condenser, add benzylacetone (1 equivalent), cyanoacetic acid (1.1 equivalents), and

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anhydrous pyridine (0.5 equivalents) in anhydrous toluene.

- Heat the reaction mixture to reflux. Water formed during the reaction will be collected in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete (typically when water formation ceases), cool the mixture to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with 5% sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purify the crude product by vacuum distillation to obtain 3-methyl-5-phenylpent-2-enenitrile.

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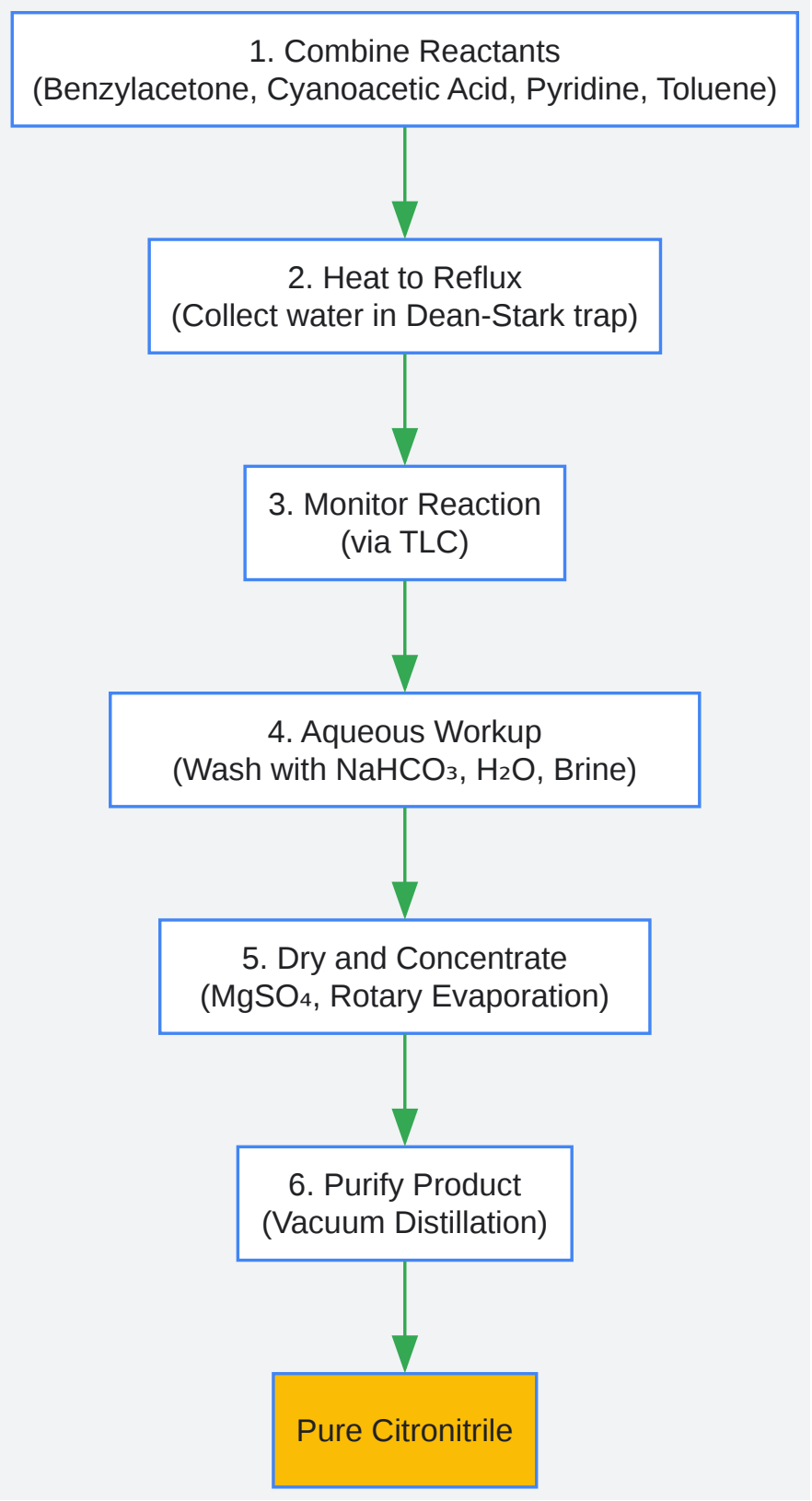

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Figure 2: General workflow for **citronitrile** synthesis.

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Role of the Nitrile Group in Drug Development

The nitrile group is a valuable functional group in medicinal chemistry and drug design due to its unique electronic properties, linearity, and metabolic stability.[11] Over 30 nitrile-containing pharmaceuticals are currently on the market.[11][12]

Key Roles of the Nitrile Moiety:

- Bioisostere: The nitrile group can act as a bioisostere for a carbonyl group, a hydroxyl group, a carboxyl group, or a halogen atom, helping to modulate a compound's physicochemical properties and biological activity.[12][13]
- Hydrogen Bond Acceptor: The nitrogen atom of the nitrile can act as a hydrogen bond acceptor, forming crucial interactions with protein targets.[12]
- Metabolic Stability: The nitrile group is generally robust and resistant to metabolic degradation, which can improve the pharmacokinetic profile of a drug candidate.[12][14]
- Dipolar Interactions: The strong dipole moment of the nitrile group can facilitate polar interactions within a protein's binding pocket.[12]
- Covalent Modification: In some cases, the nitrile group can act as a reversible or irreversible covalent warhead, forming a bond with a nucleophilic residue (e.g., cysteine or serine) in an enzyme's active site.[11]
- Improved Pharmacokinetics: The incorporation of a nitrile can enhance solubility and fine-tune the ADME (Absorption, Distribution, Metabolism, and Excretion) properties of a molecule.[11][12]

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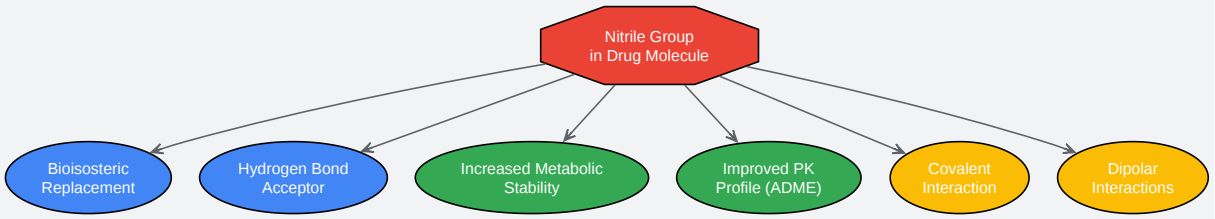

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Figure 3: Key roles of the nitrile group in drug design.

Safety and Handling for Laboratory Use

Proper handling of **citronitrile** is essential to ensure laboratory safety. Researchers should always consult the Safety Data Sheet (SDS) before use.[5][15]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[16][17][18]
- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[16][18]
- Storage: Store in a cool, dry, and well-ventilated area away from heat, ignition sources, and incompatible materials such as strong oxidizing agents.[15][18] Keep containers tightly sealed.[15]
- Spill Response: In case of a small spill, absorb with an inert material (e.g., sand or vermiculite) and place in a sealed container for disposal.[17] For large spills, evacuate the area and follow institutional emergency procedures.
- Disposal: Dispose of waste **citronitrile** and contaminated materials in accordance with local, state, and federal regulations for hazardous waste.

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This guide provides a foundational understanding of **citronitrile** for research and development purposes. Due to the ambiguity of the common name, it is imperative to use the CAS number for precise identification in all experimental and procurement activities.

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